

A Comprehensive Technical Guide to 2-Naphthyl (4-chlorophenoxy)acetate

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Compound of Interest

Compound Name: 2-Naphthyl (4-chlorophenoxy)acetate

Cat. No.: B382150

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **2-Naphthyl (4-chlorophenoxy)acetate** (CAS Number: 303794-73-2), a molecule possessing structural motifs of interest in medicinal chemistry and materials science. While specific literature on this exact compound is sparse, this document consolidates information on its chemical identity, proposes a robust synthetic route based on established esterification principles, and outlines a comprehensive analytical characterization workflow. Furthermore, it explores the potential biological activities and applications by drawing parallels with structurally related phenoxyacetic acids and naphthyl esters, which have known roles as herbicides, plant growth regulators, and scaffolds in drug discovery. This guide is intended to serve as a foundational resource for researchers investigating this and similar compounds.

Introduction and Chemical Identity

2-Naphthyl (4-chlorophenoxy)acetate is an organic compound characterized by a 2-naphthyl group ester-linked to a 4-chlorophenoxyacetic acid moiety. The presence of the planar naphthyl

ring system and the substituted phenoxyacetic acid suggests potential for diverse chemical interactions and biological activities. The structural components, a naphthol derivative and a chlorinated phenoxyacetic acid, are individually well-studied, offering a logical basis for predicting the properties and reactivity of the combined molecule.

The Chemical Abstracts Service (CAS) has assigned the number 303794-73-2 to this compound.

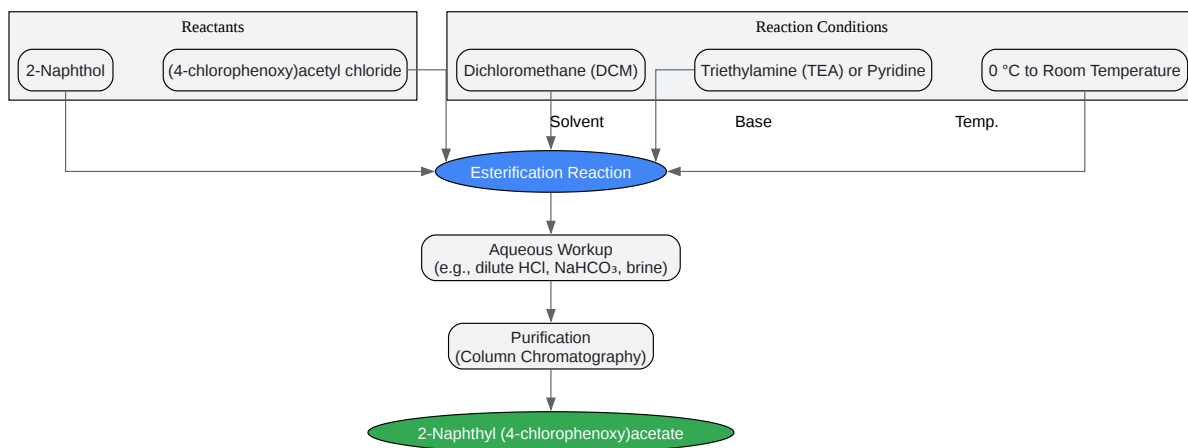
Table 1: Core Chemical Identifiers for **2-Naphthyl (4-chlorophenoxy)acetate**

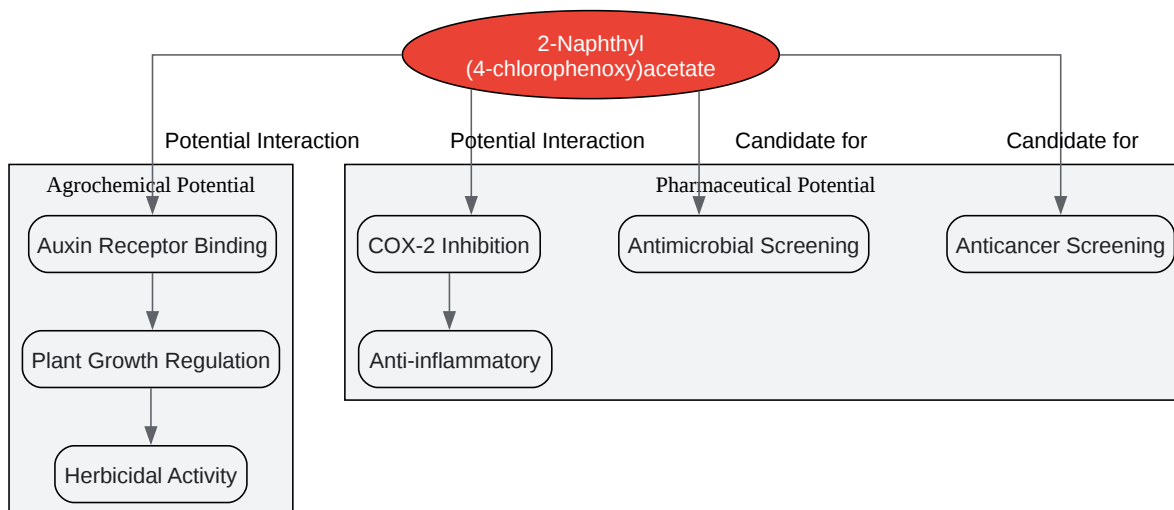
Identifier	Value	Source
CAS Number	303794-73-2	ChemicalBook[1]
Molecular Formula	C ₁₈ H ₁₃ ClO ₃	PubChemLite[2]
Molecular Weight	312.75 g/mol	ChemicalBook[1]
IUPAC Name	naphthalen-2-yl 2-(4-chlorophenoxy)acetate	PubChemLite[2]
SMILES	<chem>C1=CC=C2C=C(C=CC2=C1)OC(=O)COC3=CC=C(C=C3)Cl</chem>	PubChemLite[2]
InChI Key	QMTFIYDRQYREAM-UHFFFAOYSA-N	PubChemLite[2]

Proposed Synthesis Methodology

A logical and efficient synthesis of **2-Naphthyl (4-chlorophenoxy)acetate** involves the esterification of 2-naphthol with a reactive derivative of 4-chlorophenoxyacetic acid. The most direct approach is the Schotten-Baumann reaction, which utilizes an acyl chloride in the presence of a base. This method is widely applicable for the synthesis of esters from phenols and is expected to provide a good yield of the target compound.

Synthesis Workflow Diagram





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Sources

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